

Personal protective equipment for handling N-Cyclohexylaniline

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Compound of Interest

Compound Name: **N-Cyclohexylaniline**

Cat. No.: **B162150**

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Essential Safety and Handling Guide for N-Cyclohexylaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-Cyclohexylaniline** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

N-Cyclohexylaniline is a chemical compound that requires careful handling due to its potential health hazards. It can be harmful if swallowed, comes into contact with the skin, or is inhaled, and it is known to cause serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Adherence to the following safety measures is critical.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N-Cyclohexylaniline** to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Goggles compliant with European standard EN 166 or OSHA 29 CFR 1910.133. [1] [5]	To protect against splashes and vapors that can cause serious eye irritation. [1]
Hand Protection	Protective gloves.	To prevent skin contact, as the substance can be harmful. [1] [2]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. [1] [6]	To prevent skin absorption and irritation.
Respiratory Protection	Not required under normal laboratory use with adequate ventilation. For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator is necessary. [1]	To prevent inhalation of harmful vapors, especially in confined or poorly ventilated areas. [2]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Cyclohexylaniline** is provided below for easy reference.

Property	Value
Molecular Formula	C12H17N ^[7]
Molecular Weight	175.27 g/mol ^{[3][7]}
Appearance	White to light yellow crystalline powder or dark brown liquid. ^[2]
Melting Point	14-15°C ^{[4][7]}
Boiling Point	191-192 °C (at 73 mmHg) ^{[4][7]}
Density	0.996 g/mL at 20 °C ^{[4][7]}
Flash Point	136 °C ^{[4][7]}
Water Solubility	Not miscible or difficult to mix in water. ^{[2][7]}

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **N-Cyclohexylaniline** in the laboratory.

- Preparation:

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.^{[1][5][6]}
- Verify that the work area is well-ventilated, preferably within a chemical fume hood.^{[1][2]}
- Assemble all necessary PPE as specified in the table above and inspect for any damage.

- Handling:

- Avoid breathing any dust, vapor, mist, or gas.^{[1][2][6]}
- Prevent contact with skin and eyes.^{[1][6]}
- Do not eat, drink, or smoke in the area where **N-Cyclohexylaniline** is handled.^{[1][2]}
- Keep the container tightly closed when not in use.^{[1][6]}

- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before breaks.[1]
 - Remove and wash any contaminated clothing and gloves before reuse.[1][2]
 - Store **N-Cyclohexylaniline** in a dry, cool, and well-ventilated place.[1][2][6]

Emergency and First Aid Procedures

Immediate response is crucial in case of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing. If skin irritation persists, seek medical attention. [1][6]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a poison center or doctor.[1][2]
Ingestion	If swallowed, call a poison center or doctor if you feel unwell. Rinse the mouth with water.[1][2]

Disposal Plan

Dispose of **N-Cyclohexylaniline** and its containers in accordance with all local, regional, and national regulations.

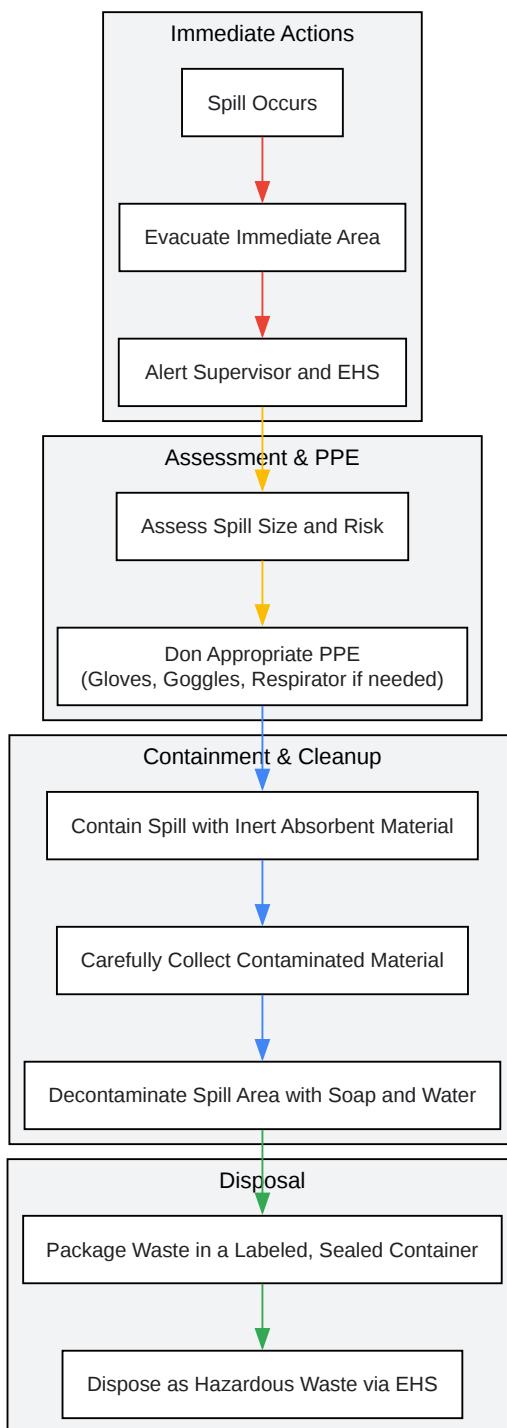
- Waste Identification:

- **N-Cyclohexylaniline** waste is considered hazardous. Consult your institution's environmental health and safety (EHS) office for specific classification.
- Containerization:
 - Collect waste **N-Cyclohexylaniline** and any contaminated materials (e.g., absorbent paper, gloves) in a suitable, labeled, and tightly sealed container.
- Disposal Method:
 - Do not dispose of down the drain.[\[8\]](#)
 - Arrange for disposal through a licensed waste disposal company.[\[9\]](#) Incineration in a specialized chemical incinerator is a suggested method.[\[10\]](#)

Spill Response Workflow

The following diagram outlines the procedural flow for responding to an **N-Cyclohexylaniline** spill.

N-Cyclohexylaniline Spill Response Workflow

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